Methyltrioctylammonium Bromide: A Technical Guide for Synthesis & Catalysis

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Compound of Interest

Compound Name:	*Methyltrioctylammonium bromide*
CAS No.:	*35675-80-0*
Cat. No.:	*B009585*

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Executive Summary

Methyltrioctylammonium bromide (MTOAB) (CAS: 35675-80-0) is a high-purity quaternary ammonium salt (QAS) critical to modern organic synthesis and nanomedicine. Unlike short-chain surfactants (e.g., CTAB), MTOAB possesses three lipophilic octyl chains, granting it exceptional solubility in non-polar organic solvents like toluene and dichloromethane. This lipophilicity makes it the "gold standard" phase transfer catalyst (PTC) for reactions requiring deep penetration into the organic phase and the primary stabilizing agent in the Brust-Schiffrin method for synthesizing monolayer-protected gold nanoparticles (AuNPs).

This guide details the physicochemical properties, mechanistic pathways, and validated experimental protocols for MTOAB, designed for researchers in drug development and materials science.

Physicochemical Profile

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Property	Data	Note
Chemical Name	Methyltrioctylammonium bromide	Also known as Trioctylmethylammonium bromide
CAS Number	35675-80-0	
Molecular Formula		
Molecular Weight	448.61 g/mol	
Appearance	White to off-white solid or paste	Low melting point solid
Melting Point	37–40 °C	Handle at room temp; may liquefy in warm labs
Decomposition Temp.	> 110–115 °C	Thermally stable under standard reflux conditions
Solubility	Soluble: Toluene, DCM, Chloroform, EthanolInsoluble: Water	Highly lipophilic cation
Hygroscopicity	Hygroscopic	Store under inert atmosphere (Ar/N2)
Critical Micelle Conc.	N/A (Forms inverse micelles)	Forms inverse micelles in non-polar solvents; does not exhibit classical aqueous CMC

Mechanistic Functionality[4]

Phase Transfer Catalysis (PTC)

MTOAB functions via an ion-pair extraction mechanism. In a biphasic system (e.g., Water/Toluene), the lipophilic quaternary ammonium cation (

) resides in the organic phase. It travels to the interface, exchanges its bromide anion (

) for a nucleophile (

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) from the aqueous phase, and shuttles the reactive [

] pair into the organic bulk where the reaction occurs.

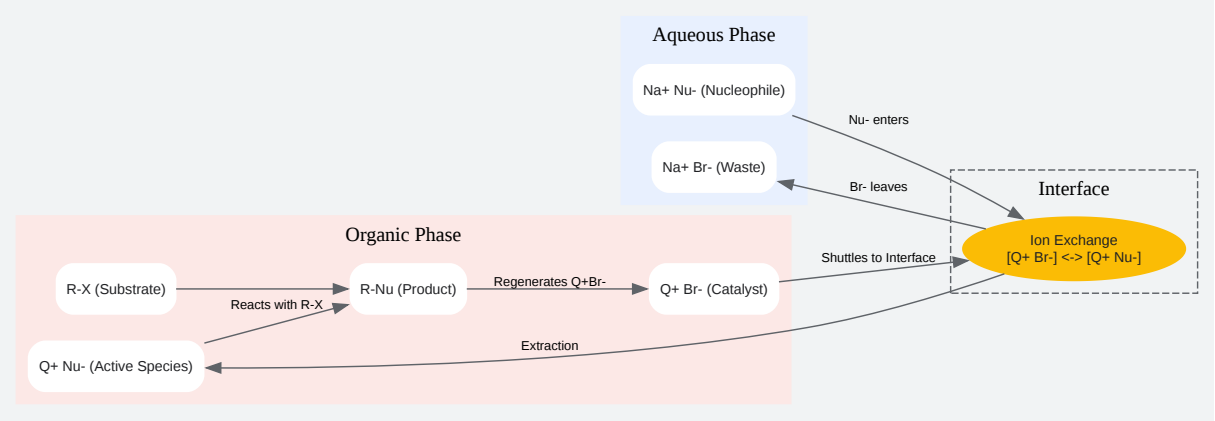

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Figure 1:The Starks Extraction Mechanism. MTOAB (

) shuttles the nucleophile (

) from the aqueous phase to the organic phase, enabling reaction with the lipophilic substrate (

).

Nanoparticle Stabilization (Brust-Schiffrin Method)

In the synthesis of gold nanoparticles, MTOAB plays a dual role:

- Phase Transfer Agent: Transfers

  from water to toluene.

- Stabilizer/Template: The bromide ion is crucial. It displaces chloride to form

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, which is less prone to forming insoluble Au(I)-thiolate polymers than the chloride analog. This ensures a controlled reduction to metallic gold (

) within inverse micelle-like cages.

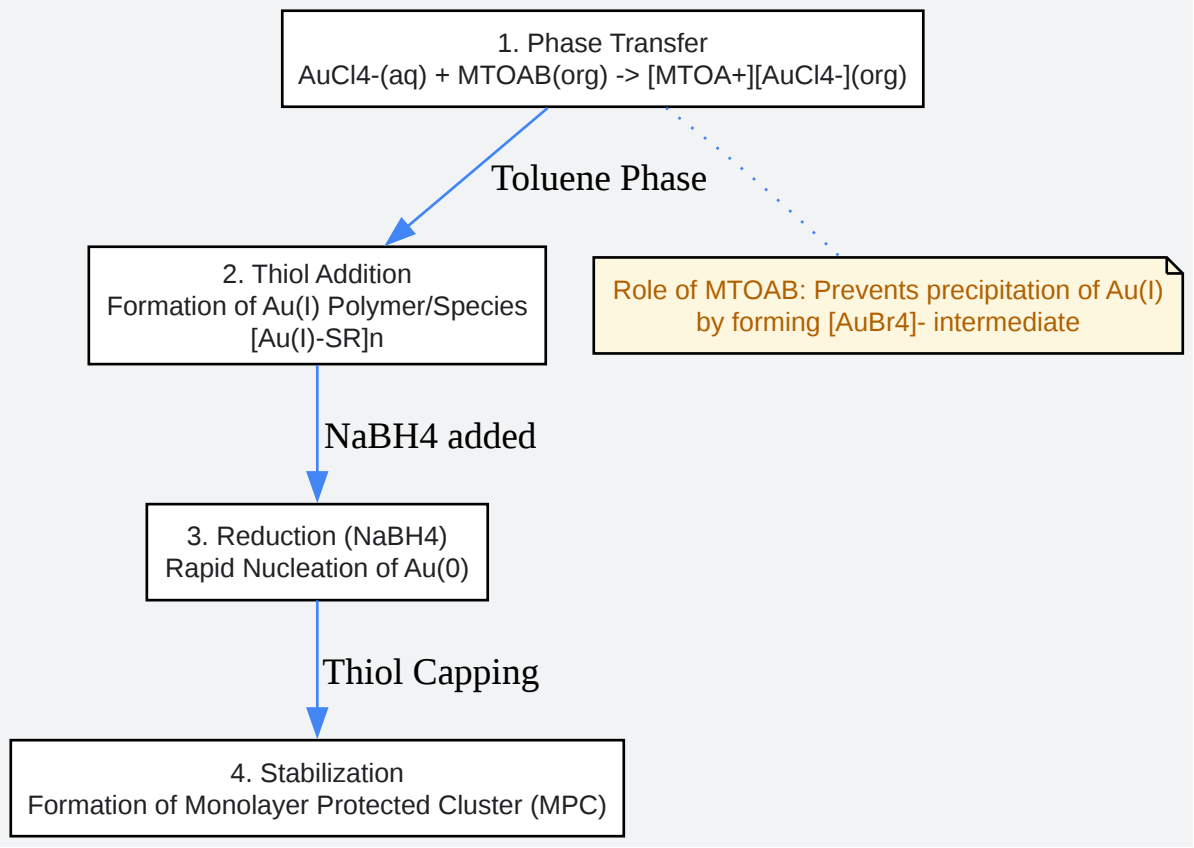

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Figure 2:Brust-Schiffrin Synthesis Pathway. MTOAB facilitates the transfer of gold ions and modulates the reduction kinetics to prevent bulk aggregation.

Experimental Protocols

Protocol A: Synthesis of MTOAB-Stabilized Gold Nanoparticles

Application: Production of 2–5 nm hydrophobic gold nanoparticles (AuNPs). Source: Adapted from Brust, M. et al. J. Chem. Soc., Chem. Commun. (1994).

Reagents:

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- Hydrogen tetrachloroaurate (III) trihydrate (

)
- **Methyltrioctylammonium bromide** (MTOAB)
- Toluene (HPLC grade)
- Sodium borohydride (

)[1][2]
- Dodecanethiol (or desired alkanethiol)

Workflow:

- Phase Transfer: Dissolve 30 mL of 30 mM

  (aq) in deionized water. Separately, dissolve 2.2 g (approx. 4 equivalents) of MTOAB in 80 mL of toluene.
- Extraction: Mix the two phases vigorously until the aqueous layer becomes clear and the organic (toluene) layer turns deep orange/brown. Discard the aqueous layer.
- Thiol Addition: Add 0.2 mL of dodecanethiol to the organic phase. Stir for 10 minutes. The solution will fade from orange to colorless or faint white (formation of Au(I) species).
- Reduction: Freshly prepare 25 mL of 0.4 M

  (aq). Add this slowly to the vigorously stirred organic solution.
- Reaction: The solution will instantly turn dark black/red. Continue stirring for 3 hours.
- Purification: Separate the organic phase. Concentrate to ~10 mL using a rotary evaporator. Precipitate nanoparticles by adding 400 mL of ethanol. Filter or centrifuge to remove excess MTOAB and thiol.

Protocol B: Catalytic Alkylation of Phenylacetonitrile

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Application: C-Alkylation of active methylene compounds (Drug intermediate synthesis).
Context: MTOAB is preferred over TBAB when the substrate is highly lipophilic.

Reagents:

- Phenylacetonitrile (Substrate)
- n-Butyl bromide (Alkylating agent)
- 50% NaOH (aq) (Base)
- MTOAB (1–2 mol% relative to substrate)

Workflow:

- Charge: In a round-bottom flask, combine 10 mmol Phenylacetonitrile and 12 mmol n-Butyl bromide.
- Catalyst Addition: Add 0.1 mmol (approx. 45 mg) of MTOAB.
- Base Addition: Add 10 mL of 50% NaOH solution. Note: The reaction is exothermic.
- Reaction: Stir vigorously at room temperature (or 40°C) for 2–4 hours. The high concentration of NaOH and the lipophilic catalyst ensure rapid deprotonation at the interface.
- Workup: Dilute with water and extract with toluene or ethyl acetate. Wash organic layer with water and brine. Dry over

  and concentrate.

Safety, Handling, & Stability

- Hazard Classification:
  - Skin/Eye Irritant: Causes severe skin burns and eye damage (Category 1B/1).
  - Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects (H410).
  - Acute Toxicity: Harmful if swallowed (H302).

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- Handling: Wear nitrile gloves, safety goggles, and work within a fume hood. Avoid dust generation.[3]
- Storage: MTOAB is hygroscopic. Store in a tightly sealed container, preferably in a desiccator or under inert gas. Moisture absorption can alter the molecular weight accuracy during stoichiometry calculations.
- Thermal Stability: Stable up to ~110°C. Avoid prolonged heating above 100°C to prevent Hofmann elimination (decomposition into trioctylamine and methyl bromide).

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